

## Scandium Carbide MXene: A Technical Guide for Emerging Applications in Drug Development

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#### **Abstract**

MXenes, a class of two-dimensional (2D) transition metal carbides and nitrides, have garnered significant attention for their potential in biomedical applications, particularly in drug delivery. Among the diverse family of MXenes, scandium carbide (Sc-based) MXenes are emerging as a promising platform due to their unique theoretically predicted electronic and structural properties. This technical guide provides a comprehensive overview of the current state of knowledge on scandium carbide MXenes, focusing on their synthesis, potential for functionalization, and prospective applications in drug development. While experimental research on the biomedical applications of scandium carbide MXenes is still in its nascent stages, this document draws upon the extensive knowledge base of more well-studied MXenes, such as Ti<sub>3</sub>C<sub>2</sub>T<sub>×</sub>, to outline potential experimental protocols and key considerations for their development as drug delivery vehicles. This guide aims to serve as a foundational resource for researchers and professionals interested in exploring the untapped potential of scandium carbide MXenes in medicine.

# Introduction to MXenes and Scandium Carbide Variants

MXenes are a family of 2D materials with the general formula  $M_{n+1}X_nT_x$ , where 'M' is an early transition metal, 'X' is carbon and/or nitrogen, 'n' is typically 1, 2, or 3, and 'T<sub>x</sub>' represents



surface functional groups (e.g., -OH, -O, -F).[1] They are synthesized by selectively etching the 'A' layer from a layered ternary precursor phase known as the MAX phase (M<sub>n+1</sub>AX<sub>n</sub>).[1] The resulting 2D flakes possess a unique combination of properties, including high electrical conductivity, a large surface area, and tunable surface chemistry, making them attractive for a wide range of applications, including drug delivery, biosensing, and photothermal therapy.[1][2]

While titanium-based MXenes, particularly  $Ti_3C_2T_x$ , have been extensively studied for biomedical applications, scandium-based MXenes are a relatively new frontier.[2][3] Theoretical studies predict that scandium carbide MXenes, such as  $Sc_2CT_x$ , possess semiconducting properties with a tunable bandgap, which could be advantageous for specific bio-imaging and therapeutic applications.[4] The successful synthesis of 2D hydroxyl-functionalized and carbon-deficient scandium carbide ( $ScC_xOH$ ) from the scandium aluminum carbide ( $ScAl_3C_3$ ) MAX phase has been reported, demonstrating its potential for experimental realization.[5]

This guide will focus on the potential of scandium carbide MXenes, primarily Sc<sub>2</sub>CT<sub>x</sub> derived from a hypothetical Sc<sub>2</sub>AlC MAX phase, and experimentally realized ScC<sub>x</sub>OH from the ScAl<sub>3</sub>C<sub>3</sub> MAX phase, as platforms for drug delivery.

## **Synthesis of Scandium Carbide MXenes**

The synthesis of scandium carbide MXenes follows the general top-down approach established for other MXenes, which involves the synthesis of a MAX phase precursor followed by selective etching.

## **MAX Phase Synthesis**

The precursor for scandium carbide MXene is the corresponding scandium-containing MAX phase. For instance, to synthesize Sc<sub>2</sub>CT<sub>x</sub>, a Sc<sub>2</sub>AlC MAX phase would be required. While the synthesis of Sc<sub>2</sub>AlC is not yet widely reported, the synthesis of ScAl<sub>3</sub>C<sub>3</sub> has been documented. [6][7] The general approach for MAX phase synthesis is through high-temperature solid-state reactions of the elemental powders.

Experimental Protocol: Synthesis of ScAl<sub>3</sub>C<sub>3</sub> MAX Phase

This protocol is based on the known methods for synthesizing MAX phases.[8]



- Powder Preparation: Stoichiometric amounts of scandium (Sc), aluminum (Al), and graphite
  (C) powders are thoroughly mixed. For ScAl<sub>3</sub>C<sub>3</sub>, the molar ratio would be 1:3:3.
- Milling: The powder mixture is ball-milled for an extended period (e.g., 12-24 hours) under an inert atmosphere (e.g., argon) to ensure homogeneity.
- Cold Pressing: The milled powder is uniaxially pressed into a pellet.
- Sintering: The pellet is placed in an alumina crucible and heated in a tube furnace under a continuous flow of argon gas. A typical heating profile would be a ramp to a high temperature (e.g., 1400-1600 °C) and holding for several hours (e.g., 2-4 hours).
- Cooling: The furnace is then cooled down to room temperature.
- Characterization: The resulting MAX phase is characterized by X-ray diffraction (XRD) to confirm phase purity.

## **MXene Synthesis via Etching**

The 'A' layer (in this case, Al) is selectively removed from the MAX phase using an etchant, typically a fluoride-containing solution.

Experimental Protocol: Synthesis of ScCxOH MXene from ScAl3C3

This protocol is adapted from the reported synthesis of ScCxOH.[5]

- Etching Solution Preparation: A solution of hydrofluoric acid (HF) is prepared. The concentration and etching time are critical parameters that need to be optimized. For example, a 49% HF solution can be used.
- Etching Process: The ScAl<sub>3</sub>C<sub>3</sub> powder is slowly added to the HF solution and stirred for a specific duration (e.g., 24-72 hours) at a controlled temperature (e.g., room temperature or slightly elevated).
- Washing and Centrifugation: After etching, the mixture is repeatedly washed with deionized
   (DI) water and centrifuged to remove the etchant and reaction byproducts until the pH of the
   supernatant is neutral.



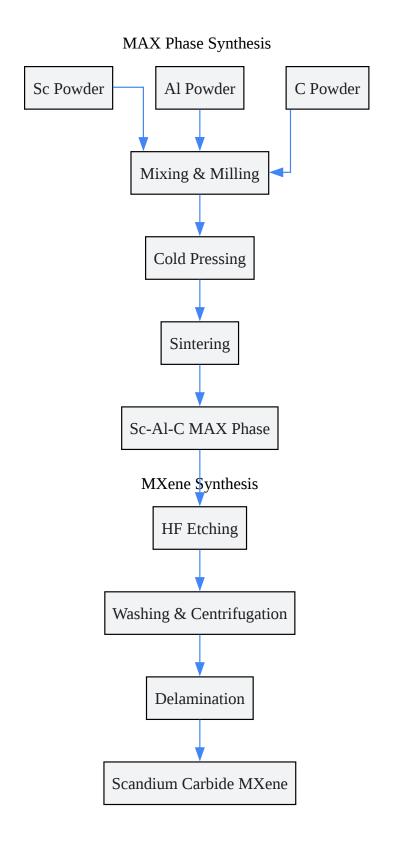




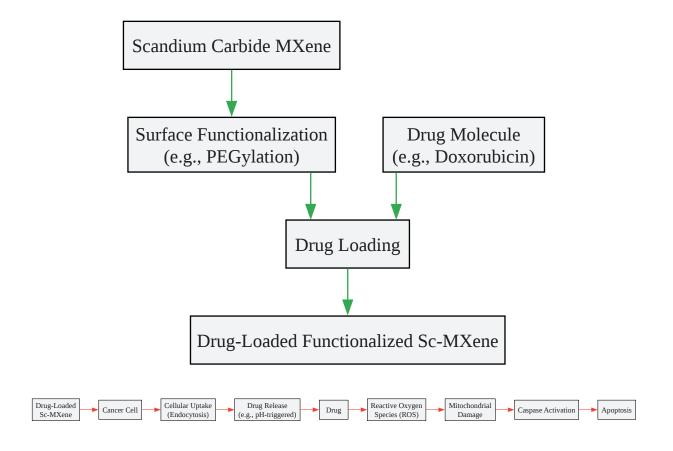
- Delamination: To separate the individual MXene layers, a process called delamination is employed. This can be achieved by sonication in DI water or by intercalation with a molecule like dimethyl sulfoxide (DMSO) followed by sonication.
- Final Product: The resulting suspension of delaminated scandium carbide MXene flakes is collected and stored for further use.

Workflow for Scandium Carbide MXene Synthesis









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